

Application Notes and Protocols for 3-Hydroxy-OPC4-CoA

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Compound of Interest

Compound Name: 3-Hydroxy-OPC4-CoA

Cat. No.: B15549002

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Introduction

3-Hydroxy-OPC4-CoA is an acyl-coenzyme A (acyl-CoA) thioester, hypothesized to be a critical intermediate in various metabolic pathways, including the peroxisomal β -oxidation of certain fatty acids like dicarboxylic acids or prostanoid-like structures.[1] In the intricate network of plant signaling, it is a key intermediate in the biosynthesis of jasmonates, which are crucial for responses to stress.[2] The accurate handling, storage, and quantification of **3-Hydroxy-OPC4-CoA** are essential for researchers studying metabolic regulation, identifying disease biomarkers, and developing therapeutic agents.[1] These notes provide detailed protocols for the proper handling, storage, and use of **3-Hydroxy-OPC4-CoA** in a laboratory setting.

Storage and Stability

Proper storage is critical to prevent the degradation of **3-Hydroxy-OPC4-CoA**. [3] Like other Coenzyme A esters, it is susceptible to hydrolysis, oxidation, and degradation from repeated freeze-thaw cycles. [3][4][5]

1.1 Recommended Storage Conditions

Quantitative data on storage recommendations are summarized below.

Condition	Temperature	Duration	Key Recommendations
Long-Term Storage	-80°C	Several Months	Store as a dry powder or in a suitable solvent.[3][6] Aliquot to avoid repeated freeze-thaw cycles.[3]
Short-Term Storage	-20°C	Up to 1 Month	Suitable for frequently used aliquots.[3][7] Protect from light.[7]
Stock Solutions (Aqueous)	-80°C or -20°C	See Above	Maintain pH between 2-6 for stability.[5] Avoid pH above 8, as significant activity loss can occur.[5]
Stock Solutions (Organic)	-80°C or -20°C	See Above	Store under an inert atmosphere (argon or nitrogen) to prevent oxidation.[4][7]

1.2 General Handling Precautions

- **Prevent Condensation:** Before opening, always allow the vial of powdered **3-Hydroxy-OPC4-CoA** to equilibrate to room temperature to prevent moisture condensation.[4]
- **Minimize Freeze-Thaw Cycles:** Aliquoting the initial stock solution into single-use volumes is highly recommended to prevent degradation caused by repeated temperature changes.[3][4]
- **Work Environment:** When preparing solutions or handling samples, work efficiently and keep all materials on ice to minimize thermal degradation.[4] Handle the compound in a well-ventilated area or a chemical fume hood.[8]
- **Inert Atmosphere:** For maximum stability, especially for unsaturated acyl-CoAs, handle under an inert atmosphere (e.g., in a glove box).[4] If unavailable, purge the headspace of the vial

with argon or nitrogen before sealing.[4]

- Personal Protective Equipment (PPE): At a minimum, wear a lab coat, safety glasses or goggles, and appropriate chemical-resistant gloves.[8]

Experimental Protocols

2.1 Protocol for Preparation of Stock Solutions

This protocol describes preparing a stock solution from a powdered form of **3-Hydroxy-OPC4-CoA**.

Materials:

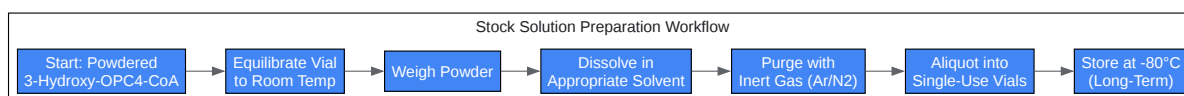
- **3-Hydroxy-OPC4-CoA** (powder)
- High-purity solvents (LC-MS or HPLC grade).[3][4]
- Glass vial with a Teflon-lined cap.[4]
- Inert gas (argon or nitrogen).[4]
- Calibrated balance, glass syringes, or pipettes with glass tips.[4]

Procedure:

- Equilibrate: Allow the vial containing the powdered compound to warm to room temperature before opening.[4]
- Weigh: Accurately weigh the desired amount of powder in a clean, dry glass vial.[4]
- Dissolve:
 - For Aqueous Solutions: Use purified, deoxygenated water or a slightly acidic buffer (pH 4-6).[4][5] Gently swirl to dissolve. Avoid vigorous shaking.
 - For Organic Solutions: Add the desired solvent (e.g., acetonitrile, methanol) and gently swirl or vortex.[3] Brief sonication in a water bath may aid dissolution.[7] For reversed-

phase chromatography, a common choice is 50% acetonitrile in water or 50 mM ammonium acetate.[3]

- Inert Gas Purge: Flush the headspace of the vial with a gentle stream of argon or nitrogen for 30-60 seconds to displace air.[4]
- Seal and Store: Immediately seal the vial tightly.[4]
- Aliquot and Store: Prepare single-use aliquots and store at the appropriate temperature (-20°C for short-term, -80°C for long-term).[3]



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Workflow for preparing **3-Hydroxy-OPC4-CoA** stock solutions.

2.2 Protocol for Quantification from Biological Samples via LC-MS/MS

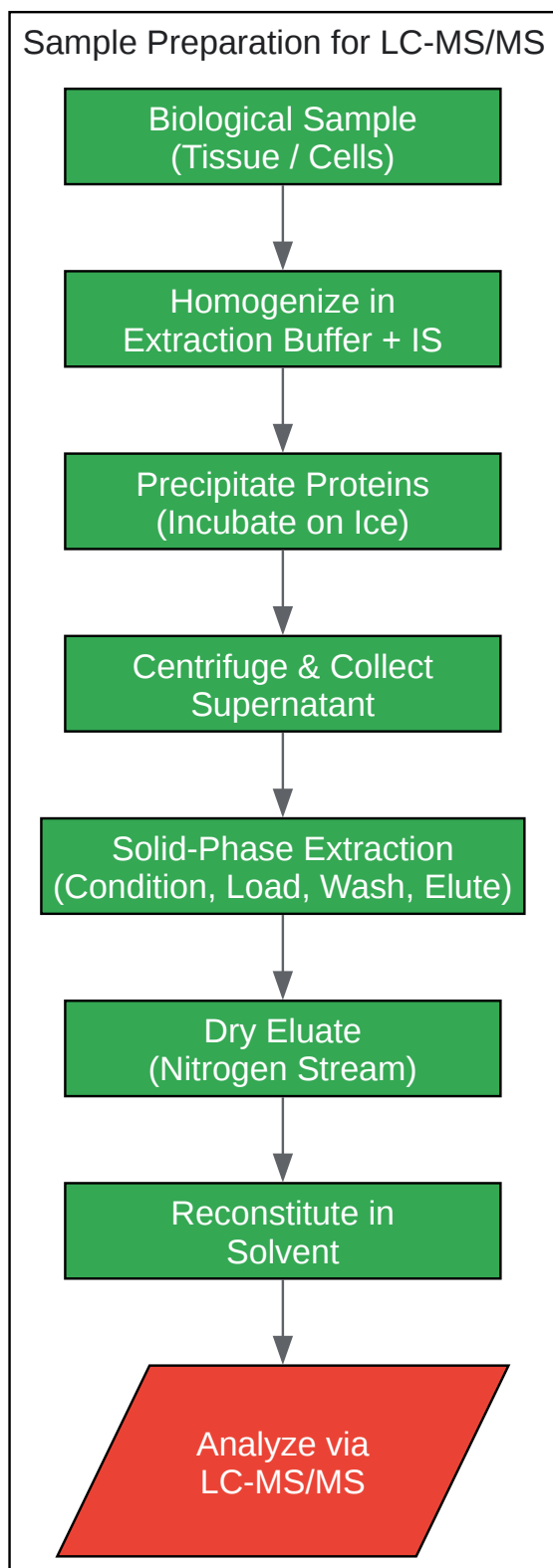
This protocol details the extraction and preparation of **3-Hydroxy-OPC4-CoA** from cultured cells or tissue for LC-MS/MS analysis.[1]

Reagents:

- Extraction Buffer: 10% (w/v) trichloroacetic acid (TCA) in water.[1]
- Internal Standard (IS): e.g., C17:0-CoA or other odd-chain acyl-CoA.[1]
- Wash Solution: 2% (w/v) TCA in water.[1]
- Elution Solvent: 50% Acetonitrile / 50% Water with 0.1% Ammonium Hydroxide.[1]
- Reconstitution Solvent: 95:5 Water:Acetonitrile.[1]

Procedure:

- Homogenization: Homogenize ~50-100 mg of tissue or 1-5 million cells in 1 mL of ice-cold Extraction Buffer containing the internal standard.[1]
- Protein Precipitation: Incubate the homogenate on ice for 15 minutes to precipitate proteins. [1]
- Centrifugation: Centrifuge at 14,000 x g for 10 minutes at 4°C. Collect the supernatant.[1]
- Solid-Phase Extraction (SPE):
 - Condition an Oasis MAX SPE cartridge with 1 mL of methanol, followed by 1 mL of water. [1]
 - Load the supernatant onto the SPE cartridge.[1]
 - Wash the cartridge with 1 mL of Wash Solution, followed by 1 mL of methanol.[1]
 - Elute the acyl-CoAs with 1 mL of Elution Solvent.[1]
- Drying and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.[1]
 - Reconstitute the residue in 100 µL of Reconstitution Solvent for LC-MS/MS analysis.[1]

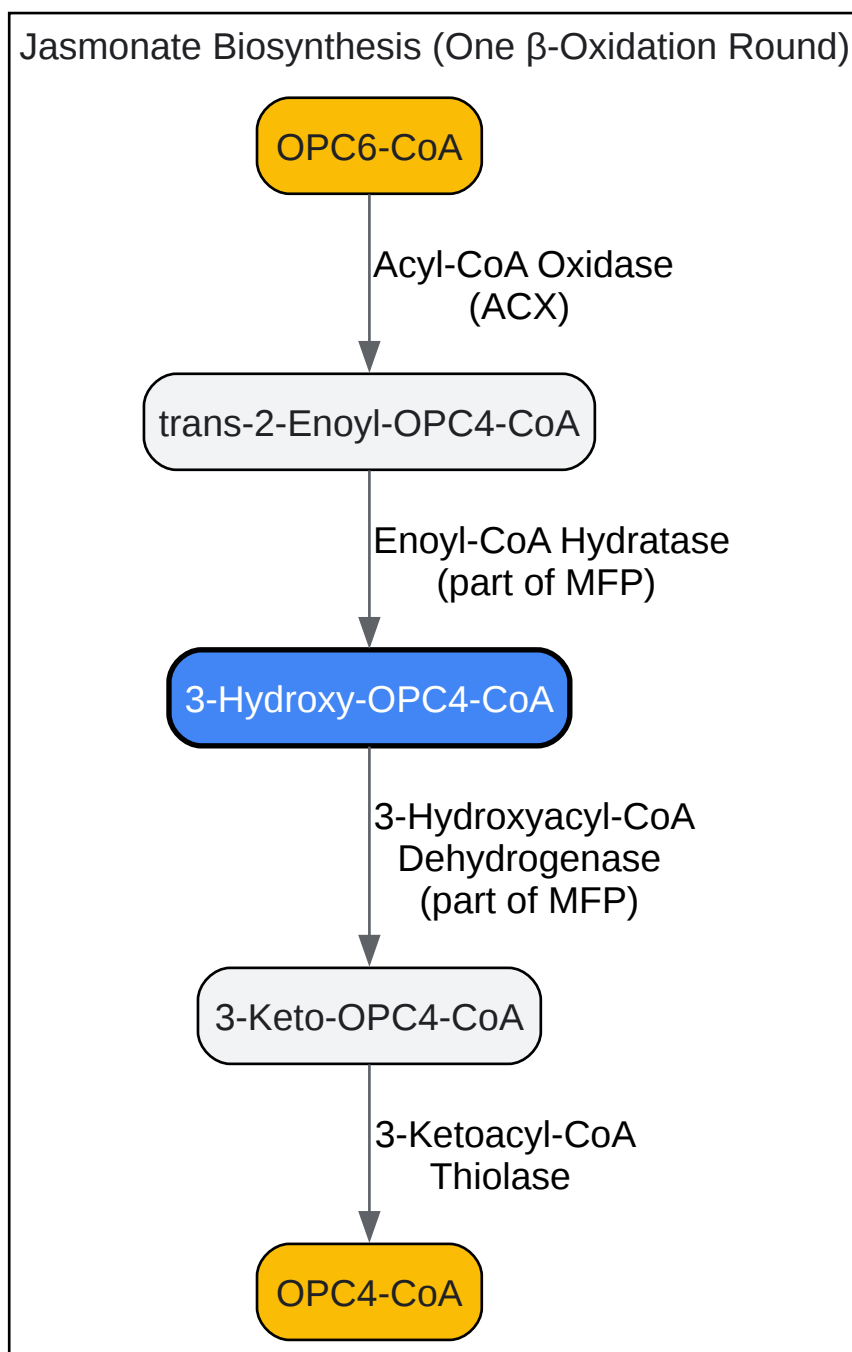


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Workflow for Acyl-CoA extraction and preparation for analysis.

Metabolic Pathway Context

3-Hydroxy-OPC4-CoA is an intermediate in the jasmonate biosynthesis pathway in plants, which is a part of the peroxisomal β -oxidation cycle.[2] Understanding its position in this pathway is crucial for interpreting experimental results.



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Conversion of OPC6-CoA to OPC4-CoA in jasmonate biosynthesis.[2]

Safety and Disposal

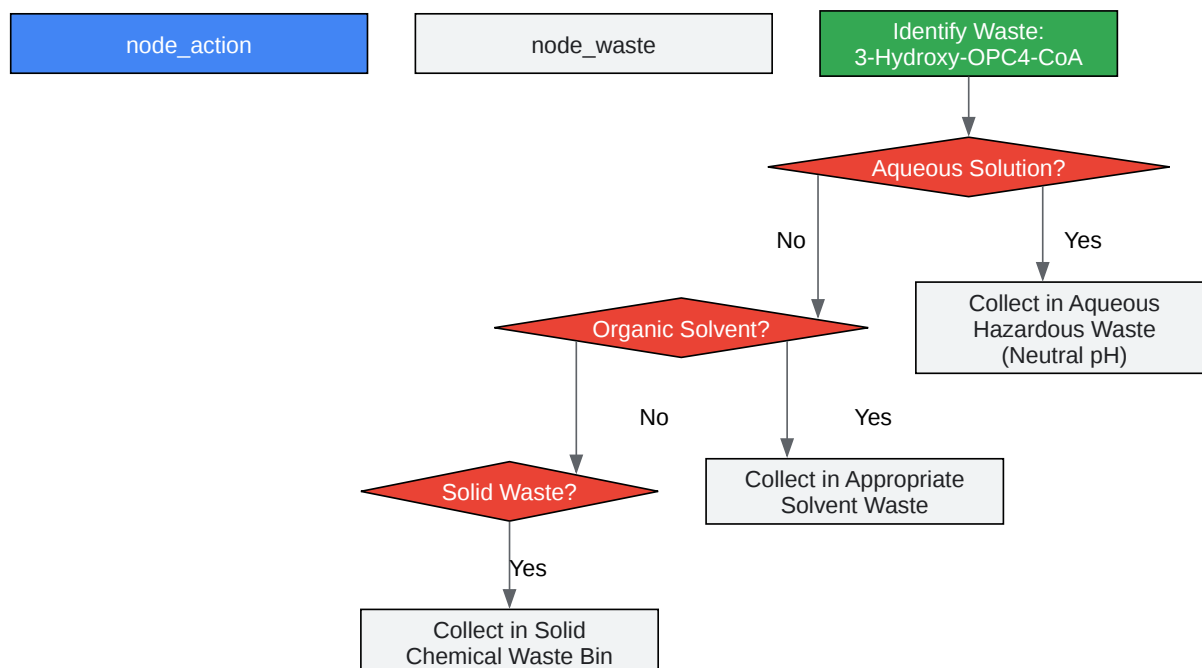
Safe handling and disposal are paramount when working with chemical reagents.

4.1 Safety Precautions

- Engineering Controls: Always handle **3-Hydroxy-OPC4-CoA** powder and concentrated solutions in a chemical fume hood or other well-ventilated area.[8]
- PPE: Wear standard personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves.[8]

4.2 Waste Disposal

- Segregation: Do not mix **3-Hydroxy-OPC4-CoA** waste with incompatible materials.[8]
- Aqueous Waste: Collect solutions in a dedicated, sealed, and clearly labeled hazardous waste container. The pH should be kept near neutral to minimize hydrolysis.[8]
- Organic Solvent Waste: Collect in the appropriate flammable or halogenated waste container.[8]
- Solid Waste: Contaminated lab supplies (e.g., pipette tips, vials, gloves) should be collected in a separate, sealed container for solid chemical waste.[8]



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Decision workflow for segregating **3-Hydroxy-OPC4-CoA** waste.[8]

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